

Application Notes and Protocols for Intramuscular Injection of Thiamphenicol Glycinate in Goats

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Compound of Interest

Compound Name: *Thiamphenicol Glycinate*

Cat. No.: *B1213343*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the intramuscular (IM) administration of **thiamphenicol glycinate** in goats. The information is intended to guide researchers in designing and executing preclinical and clinical studies involving this antibiotic.

Introduction

Thiamphenicol is a broad-spectrum bacteriostatic antibiotic, an analogue of chloramphenicol, used in veterinary medicine to treat a variety of bacterial infections.^[1] Its glycinate ester, **thiamphenicol glycinate** hydrochloride, is a water-soluble form suitable for parenteral administration.^[1] This document outlines the protocol for the intramuscular injection of **thiamphenicol glycinate** in goats, including dosage, pharmacokinetic data, and detailed experimental procedures.

Quantitative Data Summary

The following tables summarize key quantitative data for the intramuscular administration of **thiamphenicol glycinate** in goats.

Table 1: Recommended Dosage and Administration

Parameter	Value	Reference
Dosage	30 mg/kg body weight	[2] [3]
Frequency	Once daily	[2] [3]
Duration	5 consecutive days	[2] [3]
Route of Administration	Intramuscular (IM)	[2] [3]

Table 2: Pharmacokinetic Parameters of Thiamphenicol in Goats after Intramuscular Administration (30 mg/kg)

Parameter	Healthy Goats	Goats with Pasteurella multocida infection	Reference
Cmax (µg/mL)	15.25 ± 0.85	11.60 ± 0.63	[2]
Tmax (h)	1.00 ± 0.00	1.00 ± 0.00	[2]
AUC (µg.h/mL)	89.13 ± 5.12	68.74 ± 4.21	[2]
Elimination Half-life (t _{1/2β}) (h)	3.84 ± 0.21	3.27 ± 0.18	[2]
Bioavailability (%)	66.63	Not Reported	[2] [3]

Table 3: In Vitro Efficacy of Thiamphenicol and Related Compounds Against Common Goat Pathogens

Pathogen	Antibiotic	MIC Range (µg/mL)	MIC50 (µg/mL)	MIC90 (µg/mL)	Reference
Pasteurella multocida	Chloramphenicol	Not Specified	Not Specified	75% sensitive	[4]
Mycoplasma capricolum subsp. capricolum	Chloramphenicol	Not Specified	Least effective	Least effective	[5]
Staphylococcus aureus	Chloramphenicol	Not Specified	>90% sensitive	Not Specified	[6]
Mannheimia haemolytica	Florfenicol	1-8	Not Specified	Not Specified	[7]

Note: Data for thiamphenicol against specific goat pathogens is limited. Florfenicol is a structurally related analogue.[8]

Experimental Protocols

Materials

- **Thiamphenicol glycinate** hydrochloride for injection (lyophilized powder)
- Sterile Water for Injection (diluent)
- Sterile syringes (1 mL, 5 mL, or 10 mL, depending on the calculated volume)
- Sterile needles (18-20 gauge, 1-1.5 inch length)[9]
- 70% Isopropyl alcohol swabs
- Animal weighing scale
- Appropriate animal restraint equipment
- Sharps disposal container

Drug Reconstitution and Dose Calculation

3.2.1. Reconstitution of **Thiamphenicol Glycinate**

Thiamphenicol glycinate for injection is typically supplied as a lyophilized powder that requires reconstitution with a sterile diluent.

- Read the manufacturer's instructions: Always refer to the product-specific guidelines for the recommended diluent and final concentration.
- Aseptic Technique: Wipe the rubber stoppers of both the thiamphenicol vial and the diluent vial with a 70% isopropyl alcohol swab and allow to air dry.[\[10\]](#)
- Withdraw Diluent: Using a sterile syringe and needle, draw up the specified volume of Sterile Water for Injection.
- Reconstitute: Inject the diluent into the vial containing the thiamphenicol powder.[\[10\]](#)
- Dissolve: Gently swirl the vial until the powder is completely dissolved. Do not shake vigorously to avoid foaming.[\[11\]](#) The resulting solution should be clear.

3.2.2. Dose Calculation

The volume of the reconstituted drug to be injected is calculated based on the goat's body weight and the final concentration of the drug solution.

Formula:

Example Calculation:

- Goat's Weight: 40 kg
- Dosage: 30 mg/kg
- Concentration after Reconstitution: 200 mg/mL

Intramuscular Injection Procedure

- **Animal Restraint:** Properly restrain the goat to ensure the safety of both the animal and the administrator.
- **Site Selection:** The preferred sites for intramuscular injection in goats are the large muscles of the neck or the gluteal muscles of the hind limb.^[12] Avoid areas with major nerves and blood vessels.
- **Site Preparation:** Clean the injection site with a 70% isopropyl alcohol swab and allow it to air dry.
- **Needle Insertion:** Insert the needle deep into the muscle mass at a 90-degree angle to the skin.
- **Aspiration:** Before injecting, pull back slightly on the syringe plunger to ensure the needle is not in a blood vessel. If blood appears in the syringe, withdraw the needle and select a new injection site.
- **Injection:** If no blood is aspirated, slowly and steadily depress the plunger to administer the medication.
- **Volume per Site:** Do not inject more than 5 mL of the solution at a single site.^[9] If the calculated dose exceeds 5 mL, divide the dose and administer it at two different locations.
- **Needle Withdrawal and Disposal:** After injection, withdraw the needle and safely dispose of the needle and syringe in a designated sharps container.
- **Post-Injection:** Gently massage the injection site to aid in the dispersion of the medication. Monitor the animal for any immediate adverse reactions.

Safety and Efficacy

4.1. Efficacy

Thiamphenicol has a broad spectrum of activity against Gram-positive and Gram-negative bacteria.^[1] It is effective against common respiratory and intestinal pathogens in livestock.^[1] The clinical efficacy in goats with respiratory disease caused by susceptible bacteria is

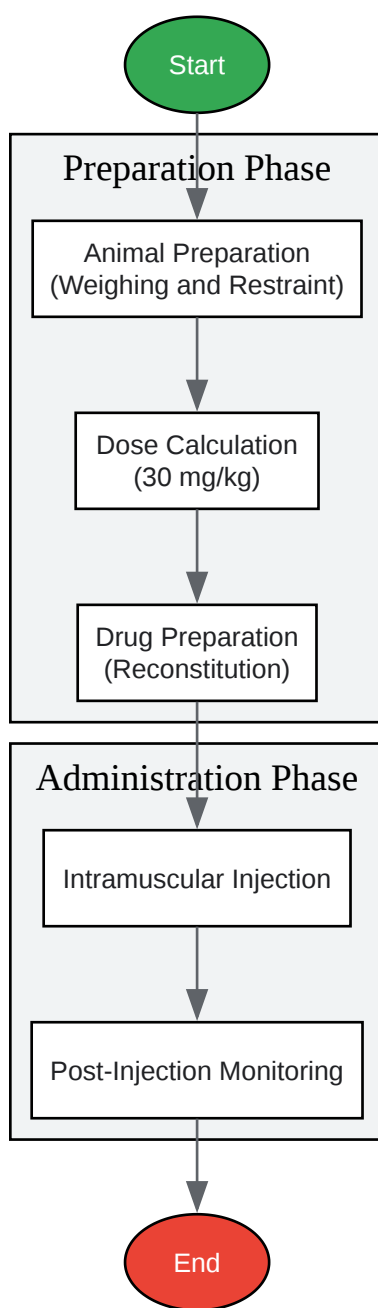
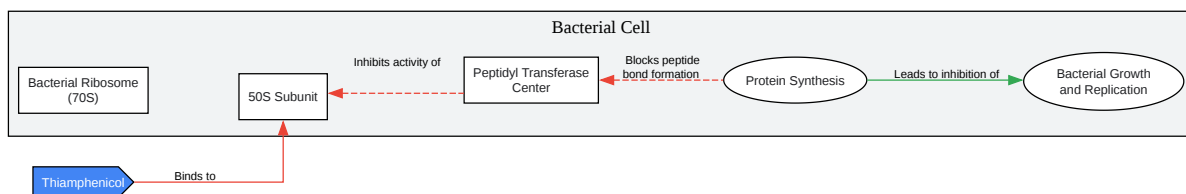
expected to be high, with plasma concentrations exceeding the Minimum Inhibitory Concentrations (MICs) for many pathogens.

4.2. Safety and Adverse Effects

- **General Tolerance:** Thiamphenicol is generally well-tolerated in livestock.[1]
- **Adverse Effects:** Potential adverse effects, although rare, can include gastrointestinal disturbances and, with prolonged use, bone marrow suppression.[13] Allergic reactions are also possible.[13]
- **Injection Site Reactions:** Intramuscular injections can sometimes cause local tissue irritation or swelling.[14][15] Following the proper injection technique and volume limitations per site can minimize these reactions.

Visualizations

Mechanism of Action of Thiamphenicol





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